

alpha-Bromo-2-chlorophenylacetic acid

molecular weight and formula

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Compound of Interest

Compound Name: *alpha-Bromo-2-chlorophenylacetic acid*

Cat. No.: *B135925*

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An In-depth Technical Guide to **alpha-Bromo-2-chlorophenylacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **alpha-Bromo-2-chlorophenylacetic acid**, a key intermediate in organic synthesis, particularly for pharmaceutical and agrochemical applications. This document outlines its chemical properties, synthesis protocols, and its role in the development of bioactive compounds.

Core Chemical and Physical Properties

alpha-Bromo-2-chlorophenylacetic acid is a white to off-white crystalline solid.^{[1][2]} Its stability and high purity make it a valuable reagent in various synthetic processes.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **alpha-Bromo-2-chlorophenylacetic acid**:

Property	Value	References
Molecular Formula	C ₈ H ₆ BrClO ₂	[2][3][4]
Molecular Weight	249.49 g/mol	[2][3][4][5]
CAS Number	29270-30-2	[2][3][4]
Melting Point	105-112 °C	[1][2][3]
Purity (by HPLC)	≥ 98%	[2][4][6]
Appearance	White to off-white crystalline powder/solid	[1][2]
Solubility	Slightly soluble in water, soluble in organic solvents	[1]

Synthesis and Experimental Protocols

alpha-Bromo-2-chlorophenylacetic acid is primarily synthesized from 2-chlorophenylacetic acid through bromination. Several methods have been reported, each with distinct advantages and reaction conditions.

Synthesis via Bromination with Bromide/Hydrogen Peroxide

This improved method utilizes a bromide/hydrogen peroxide system for the bromination of 2-chlorophenylacetic acid under acidic conditions with light irradiation.

Experimental Protocol:

- Dissolve 10.0g of 2-chlorophenylacetic acid in 40 mL of dichloromethane in a 100 mL round-bottom flask.
- Maintain the reaction at room temperature.
- Monitor the reaction progress using HPLC. The reaction is complete when the starting material is consumed (approximately 24 hours), indicated by the fading of the reaction solution's color.

- Stop stirring and allow the layers to separate.
- Wash the organic phase once with 20 mL of water.
- Concentrate the organic phase under reduced pressure to recover the solvent and obtain the light yellow solid product, **alpha-bromo-2-chlorophenylacetic acid**.[\[7\]](#)

Traditional Bromination Methods

Other reported methods for the synthesis of **alpha-Bromo-2-chlorophenylacetic acid** include:

- Using Liquid Bromine: This method employs 2-chlorophenylacetic acid as the raw material, liquid bromine as the brominating agent, and red phosphorus as a catalyst with heating. A significant drawback is the formation of hydrogen bromide as a byproduct, leading to low bromine atom utilization and environmental concerns.[\[7\]](#)
- Using N-Bromosuccinimide (NBS): This approach uses N-Bromosuccinimide as the brominating agent with 2-chlorophenylacetic acid in a solvent like carbon tetrachloride under heating. These conditions can be harsh and may require the use of a free radical initiator.[\[7\]](#)

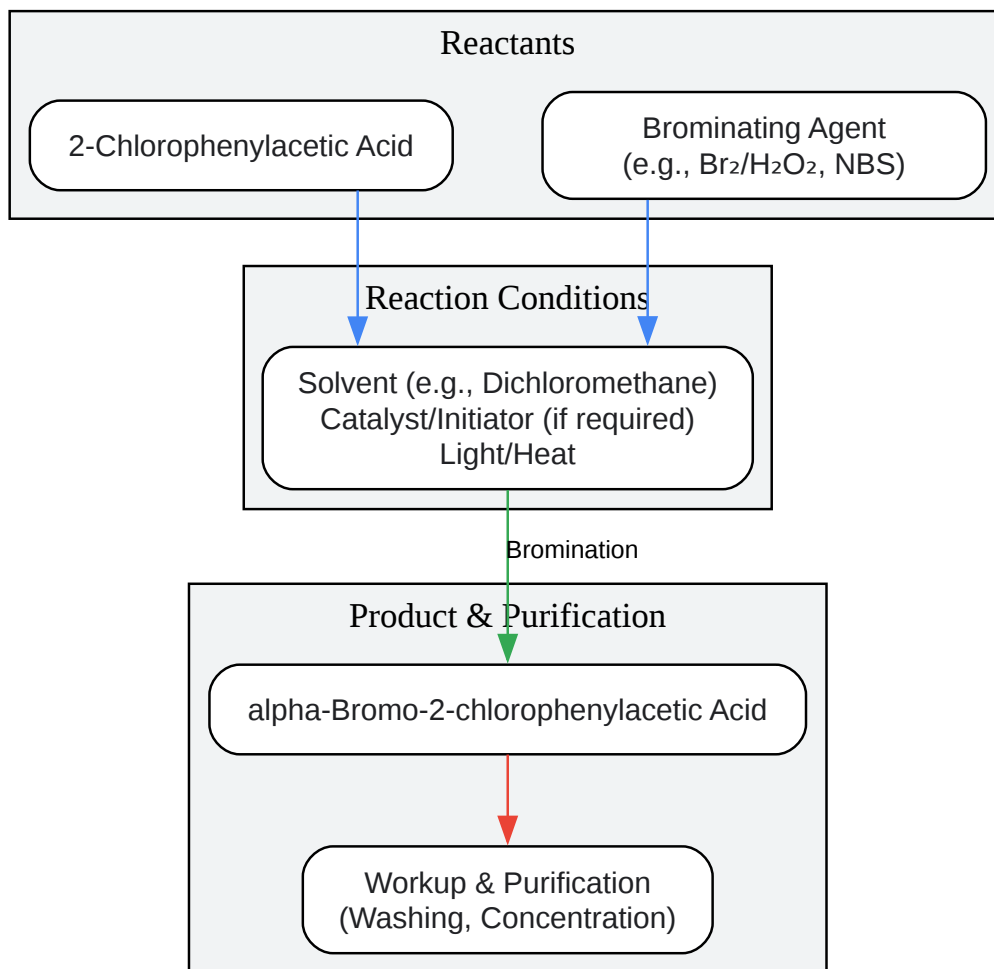
Applications in Synthesis

alpha-Bromo-2-chlorophenylacetic acid is a versatile intermediate primarily used in the synthesis of more complex organic compounds.[\[1\]](#) Its reactivity, owing to the carboxylic acid, bromine atom, and chlorinated phenyl ring, allows for various chemical transformations.[\[8\]](#)

A notable application is its use as an intermediate in the preparation of the antithrombotic agent Clopidogrel.[\[1\]](#) It is also utilized in the development of anti-inflammatory and analgesic drugs, as well as in the formulation of herbicides and pesticides.[\[2\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **alpha-Bromo-2-chlorophenylacetic acid**.



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Caption: Synthesis workflow for **alpha-Bromo-2-chlorophenylacetic acid**.

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